

Crystal Structure of 4-Chloro-5-methyl-1H-imidazole: Data Unavailability

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Compound of Interest

Compound Name: 4-Chloro-5-methyl-1H-imidazole

Cat. No.: B1207334

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A comprehensive search of scientific databases and literature has revealed that the experimental crystal structure of **4-Chloro-5-methyl-1H-imidazole** has not been determined or is not publicly available.

Despite extensive searches for crystallographic data from sources such as the Cambridge Structural Database (CSD) and other chemical information repositories, no specific diffraction data, unit cell parameters, or atomic coordinates for **4-Chloro-5-methyl-1H-imidazole** could be located. Consequently, the core requirements of this technical guide, including the presentation of quantitative crystallographic data in tables and a detailed description of the experimental protocol for its structure determination, cannot be fulfilled at this time.

The search did yield information on the crystal structures of several more complex imidazole derivatives containing chloro and methyl substitutions. These include compounds such as 4-(2-(4-Chlorophenyl)-4,5-diphenyl-1H-imidazole-1-yl) and 1-[2-(2-chloroethoxy)ethyl]-2-methyl-4-nitro-1H-imidazole. While these structures provide some insights into the solid-state conformations and intermolecular interactions of related molecules, they do not represent the specific crystal structure of **4-Chloro-5-methyl-1H-imidazole**.

Furthermore, a detailed, reproducible experimental protocol for the synthesis and subsequent single-crystal growth of **4-Chloro-5-methyl-1H-imidazole** was not found in the reviewed literature. General methods for imidazole synthesis exist, but a specific procedure tailored to obtaining high-quality crystals of this particular compound is not documented.

No information regarding the biological activity or any associated signaling pathways for **4-Chloro-5-methyl-1H-imidazole** was discovered during the search.

Conclusion

Due to the absence of publicly available experimental data on the crystal structure of **4-Chloro-5-methyl-1H-imidazole**, it is not possible to provide the in-depth technical guide as requested. The generation of accurate data tables and detailed experimental protocols is contingent on the existence of a solved crystal structure in the scientific domain.

For researchers, scientists, and drug development professionals interested in the structural aspects of substituted imidazoles, it is recommended to consult the available literature on the aforementioned related compounds or to undertake an experimental study to determine the crystal structure of **4-Chloro-5-methyl-1H-imidazole**.

- To cite this document: BenchChem. [Crystal Structure of 4-Chloro-5-methyl-1H-imidazole: Data Unavailability]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1207334#crystal-structure-of-4-chloro-5-methyl-1h-imidazole\]](https://www.benchchem.com/product/b1207334#crystal-structure-of-4-chloro-5-methyl-1h-imidazole)

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